

Personal protective equipment for handling 3,10-Dihydroxytetradecanoyl-CoA

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Compound of Interest

Compound Name: 3,10-Dihydroxytetradecanoyl-CoA

Cat. No.: B15600402

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Essential Safety and Handling Guide for 3,10-Dihydroxytetradecanoyl-CoA

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **3,10-Dihydroxytetradecanoyl-CoA**, ensuring laboratory safety and procedural accuracy.

This document provides critical safety and logistical information for the proper management of **3,10-Dihydroxytetradecanoyl-CoA** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and ensuring a safe research environment.

Hazard Identification and Personal Protective Equipment (PPE)

3,10-Dihydroxytetradecanoyl-CoA is classified with the following hazards:

- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

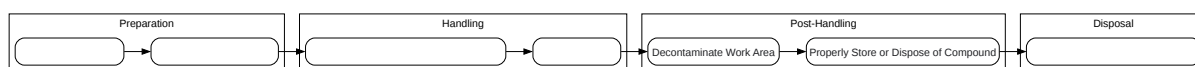
To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Specific Recommendations
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber).
Respiratory Protection	Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
Body Protection	Wear a laboratory coat.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **3,10-Dihydroxytetradecanoyl-CoA** is crucial for safety and experimental integrity.

Experimental Workflow for Handling **3,10-Dihydroxytetradecanoyl-CoA**



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Caption: A workflow diagram illustrating the key stages of handling **3,10-Dihydroxytetradecanoyl-CoA**.

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.

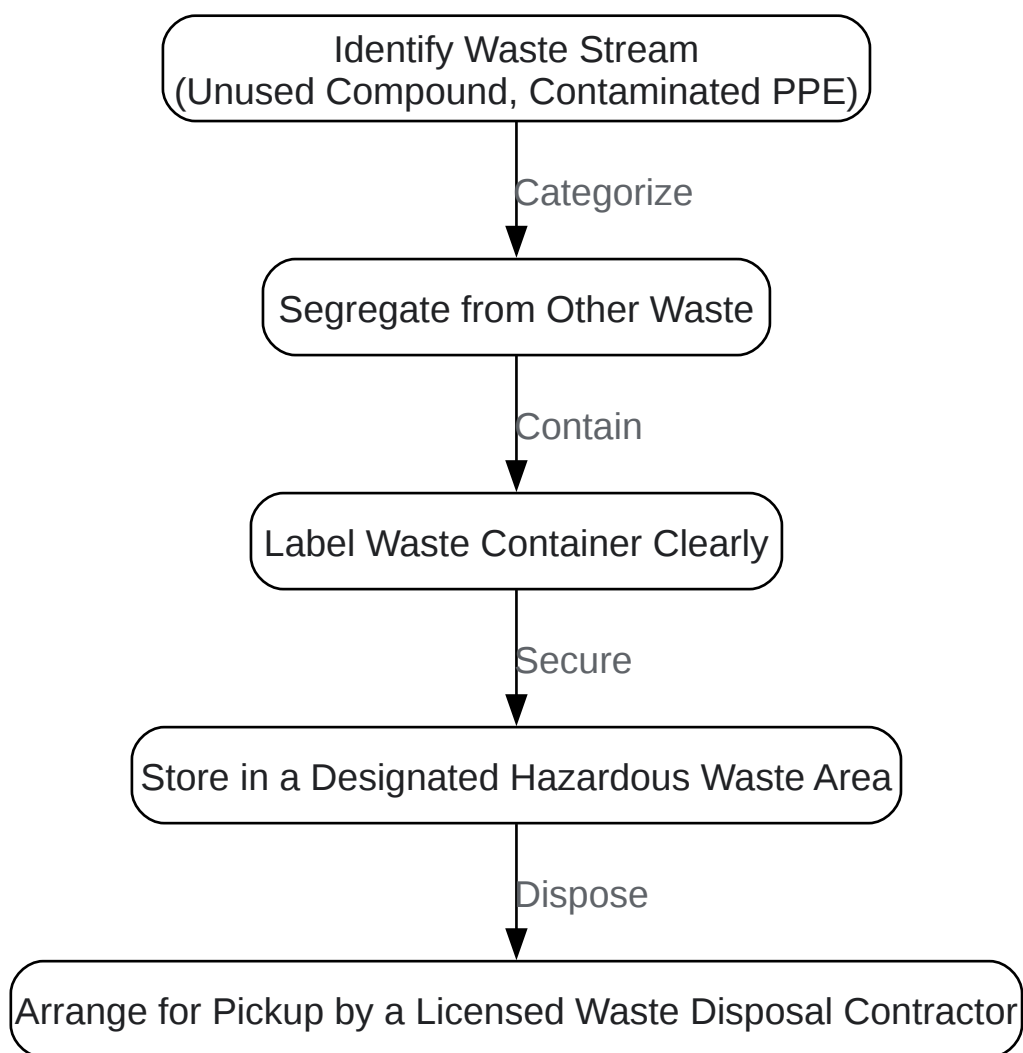
- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Handling:
 - Avoid direct contact with the skin and eyes.^[1]
 - Wash hands thoroughly after handling the compound.
 - Avoid the formation of dust.^[1]
- Emergency Procedures:
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
 - If inhaled: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Disposal Plan

Proper disposal of **3,10-Dihydroxytetradecanoyl-CoA** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Method
Unused Compound	Dispose of contents and container to an approved waste disposal plant.
Contaminated Materials (e.g., gloves, wipes)	Handle as hazardous waste and dispose of in accordance with local, regional, and national regulations. ^[1]

Logical Flow for Disposal of **3,10-Dihydroxytetradecanoyl-CoA**



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Caption: A decision-making diagram for the proper disposal of **3,10-Dihydroxytetradecanoyl-CoA** waste.

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive risk assessment. Always consult your institution's safety protocols and the full Safety Data Sheet (SDS) before handling any chemical.

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References

- 1. carlroth.com [carlroth.com]
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